

Application Notes: Surface Modification of Nanoparticles with Mal-PEG8-NHS Ester

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Compound of Interest

Compound Name: *Mal-PEG8-NHS ester*

Cat. No.: *B608853*

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Introduction

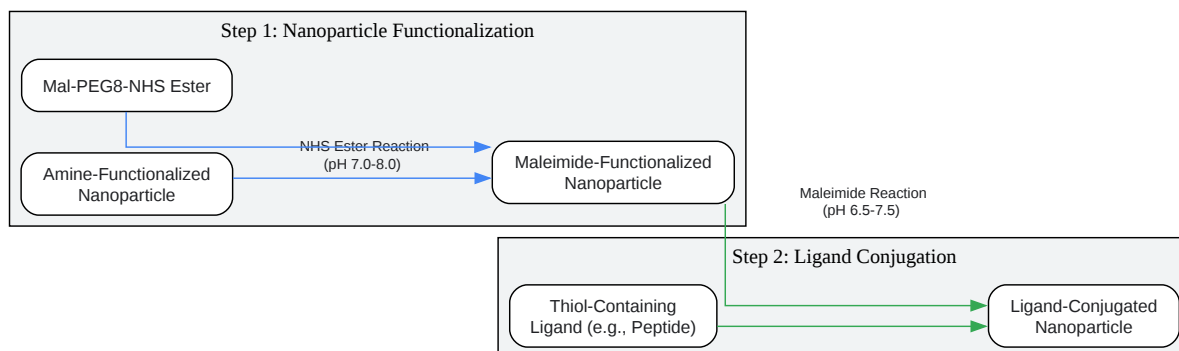
The surface modification of nanoparticles is a critical step in the development of advanced materials for drug delivery, diagnostics, and various biomedical applications. The use of heterobifunctional linkers, such as Maleimide-PEG8-NHS ester, provides a robust method for conjugating targeting ligands, therapeutic molecules, or imaging agents to the nanoparticle surface.^{[1][2][3]} This linker is composed of three key components:

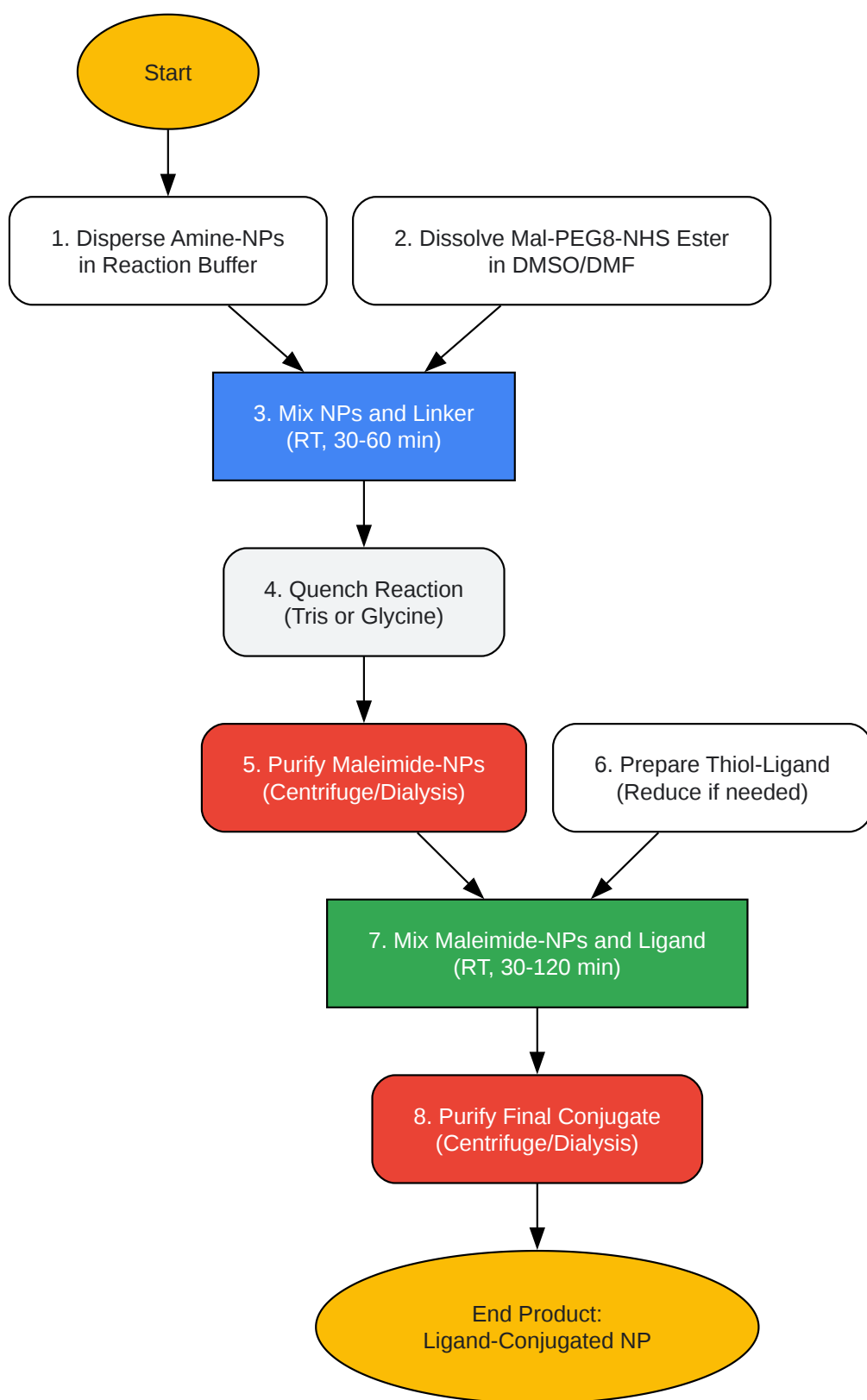
- **N-Hydroxysuccinimide (NHS) Ester:** A reactive group that forms stable amide bonds with primary amines (-NH₂) present on the surface of nanoparticles or on proteins.^{[3][4]}
- **Polyethylene Glycol (PEG8) Spacer:** An eight-unit PEG chain that enhances the solubility of the conjugate, improves biocompatibility, reduces nonspecific protein adsorption (opsonization), and minimizes steric hindrance. This "stealth" property can prolong the circulation time of nanoparticles in vivo.
- **Maleimide Group:** A functional group that specifically reacts with free sulfhydryl (thiol) groups (-SH) to form a stable thioether bond, commonly used for conjugating peptides, antibodies, or other thiol-containing molecules.

The sequential nature of these reactions allows for a controlled, two-step conjugation process, making **Mal-PEG8-NHS ester** a versatile tool for creating precisely engineered nanoparticle constructs.

Chemical Reaction Scheme

The overall process involves two primary covalent reactions. First, the NHS ester end of the linker reacts with amine groups on the nanoparticle surface. Second, the maleimide end of the now-attached linker reacts with thiol groups on the ligand to be conjugated.





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References

- 1. Mal-NH-PEG8-NHS | CAS:756525-93-6 | Biopharma PEG [biochempeg.com]
- 2. Mal-PEG8-NHS ester, 2055033-05-9 | BroadPharm [broadpharm.com]
- 3. Mal-PEG8-NHS ester|CAS 2055033-05-9|DC Chemicals [dcchemicals.com]
- 4. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
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